

beta-Copaene GC-MS identification and mass spectra

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Compound Focus: (-)-beta-Copaene

CAS No.: 317819-78-6

Cat. No.: S1521467

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Chemical Profile of β -Copaene

Property	Description
IUPAC Name	(1S,2S,6S,7S,8S)-1-methyl-3-methylene-8-(propan-2-yl)-tricyclo[4.4.0.0 ^{2,7}]decane [1]
Chemical Formula	C ₁₅ H ₂₄ [2] [3] [1]
Molecular Weight	204.36 g/mol [2] [3] [1]
CAS Registry Number	18252-44-3 [3]
Structure	Tricyclic sesquiterpene [2]

GC-MS Identification and Retention Indices

The table below lists **Kovats Retention Indices (RI)** for β -Copaene from the NIST database, which are crucial for its identification [3].

Column Type	Active Phase	Retention Index (RI)	Temperature Program
Capillary	DB-5	1428	40°C (2 min), 2°C/min to 210°C [3]
Capillary	HP-5MS	1428	50°C to 250°C at 3°C/min [3]
Capillary	DB-1	1437	60°C (3 min), 3°C/min to 220°C [3]
Capillary	HP-5	1430	60°C to 260°C at 3°C/min [3]
Capillary	SPB-1	1418	50°C (3 min), 5°C/min to 250°C [3]
Packed	SE-30	1422.5	Isothermal at 130°C [3]

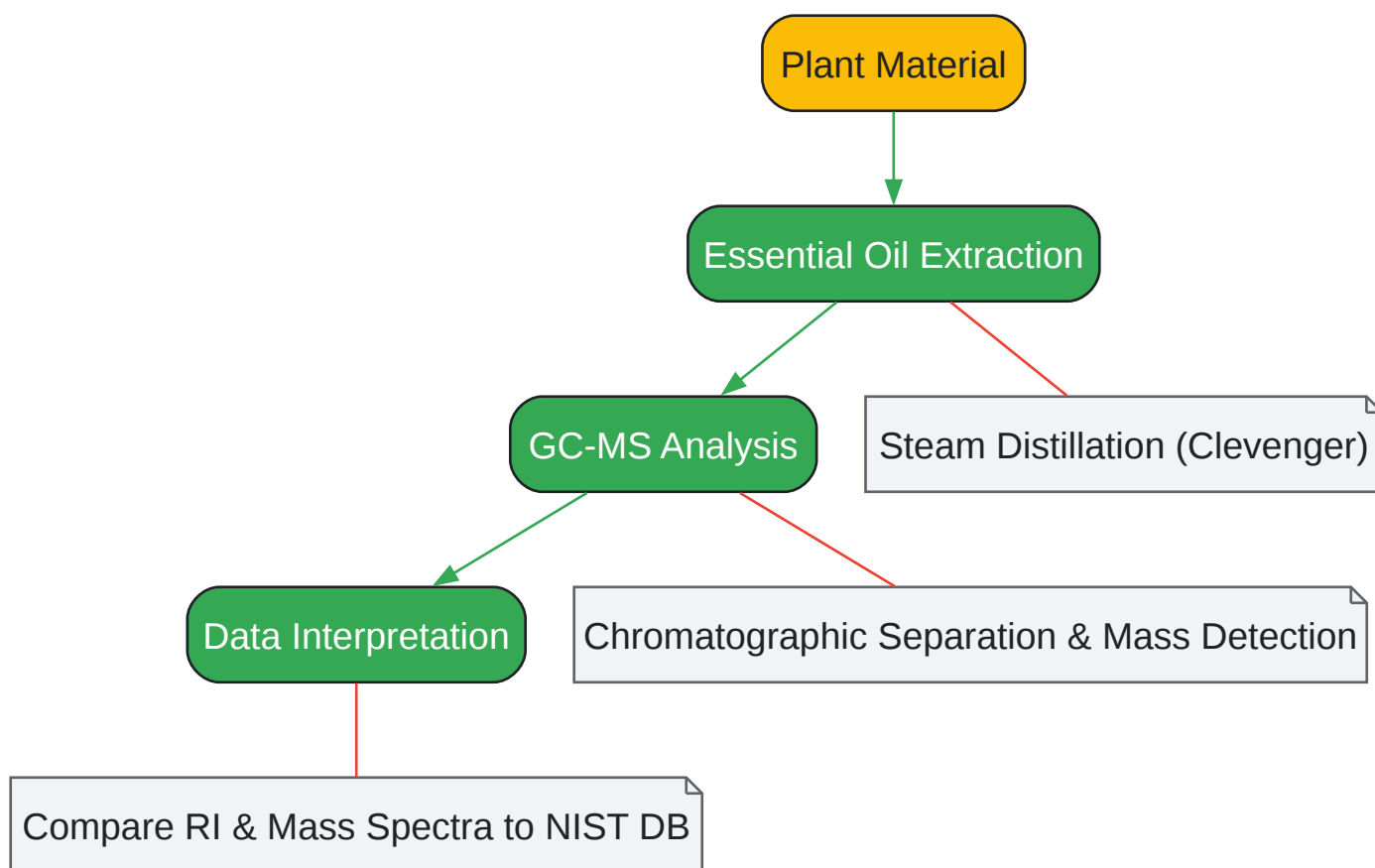
Natural Occurrence and Biological Activity

β -Copaene is found in various plants and often contributes to the biological activities of their essential oils.

- **Source Plants:** Found in *Piper arboreum* [4], *Tephrosia vogelii* [5], and *Canarium odontophyllum* (Dabai) [6].
- **Antibacterial Activity:** Essential oils from *Piper arboreum* with high β -Copaene content show a significant inhibitory effect against multiresistant *Staphylococcus aureus**, but not against **Escherichia coli*, indicating greater susceptibility of Gram-positive bacteria [4].
- **Synergistic Effects:** These essential oils can **modulate the activity of antibiotics** like norfloxacin and gentamicin, showing a synergistic effect [4].
- **Pesticidal Properties:** Oils containing β -Copaene from plants like *Tephrosia vogelii* exhibit **insecticidal and arthropod-repellent** properties [5].

Experimental Workflow for Plant Essential Oil Analysis

For a typical analysis of β -Copaene in plant materials, researchers generally follow a standardized workflow. The diagram below outlines the key steps from sample preparation to identification.



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Workflow for identifying β -Copaene in plant material, from extraction to database matching.

Key Technical Protocols

- **Essential Oil Extraction:** Steam distillation using a **Clevenger apparatus** is a standard method [5].
- **GC-MS Parameters:** Use a **non-polar capillary column** (e.g., DB-5, HP-5MS) with a **temperature ramp**. The methods cited in the retention index table serve as excellent starting protocols [3].
- **Compound Identification:** Confidently identify β -Copaene by comparing the sample's **retention index** and **mass spectrum** with authentic data from the **NIST Mass Spectral Database** [3] [6].

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References

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